

Pazinaclone chemical structure and stereoisomers

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Compound of Interest

Compound Name: Pazinaclone

Cat. No.: B1678564

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An In-depth Technical Guide to the Chemical Structure and Stereoisomers of **Pazinaclone**

Introduction

Pazinaclone, also known by its developmental code name DN-2327, is a non-benzodiazepine anxiolytic and sedative agent belonging to the cyclopyrrolone class of drugs.^{[1][2][3][4]} Its pharmacological effects are mediated through its action as a partial agonist at GABA-A benzodiazepine receptors.^{[1][2][3]} Notably, **pazinaclone** exhibits stereoselectivity, with its biological activity predominantly residing in one of its stereoisomers. This guide provides a comprehensive overview of the chemical structure of **pazinaclone** and a detailed exploration of its stereoisomers, intended for researchers, scientists, and professionals in drug development.

Chemical Structure of Pazinaclone

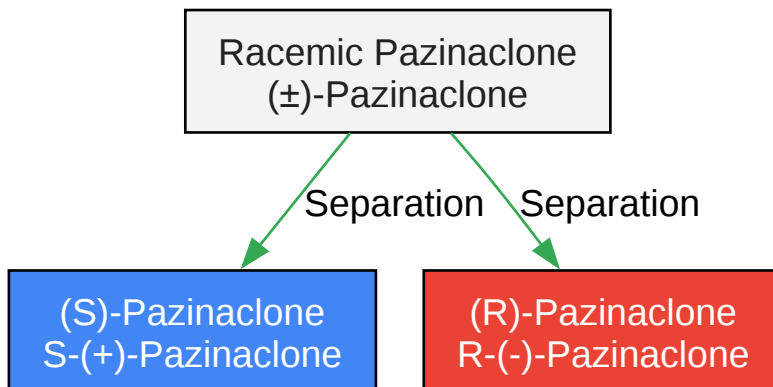
Pazinaclone is a complex heterocyclic molecule. Its core structure is an isoindolinone moiety linked to a 7-chloro-1,8-naphthyridine group and a side chain containing a 1,4-dioxo-8-azaspiro[4.5]decane group.

Identifier	Value
IUPAC Name	2-(7-chloro-1,8-naphthyridin-2-yl)-3-[2-(1,4-dioxo-8-azaspiro[4.5]decan-8-yl)-2-oxoethyl]-3H-isoindol-1-one[2][5]
CAS Number	103255-66-9[1][2][3][5]
Molecular Formula	C25H23ClN4O4[1][2][3][5]
Molecular Weight	478.93 g/mol [1][2][6]
SMILES	<chem>C1CN(CCC12OCCO2)C(=O)CC3C4=CC=CC=C4C(=O)N3C5=NC6=C(C=C5)C=CC(=N6)Cl</chem> [2][5]
InChI Key	DPGKFACWOCLTCA-UHFFFAOYSA-N[1][2][5]

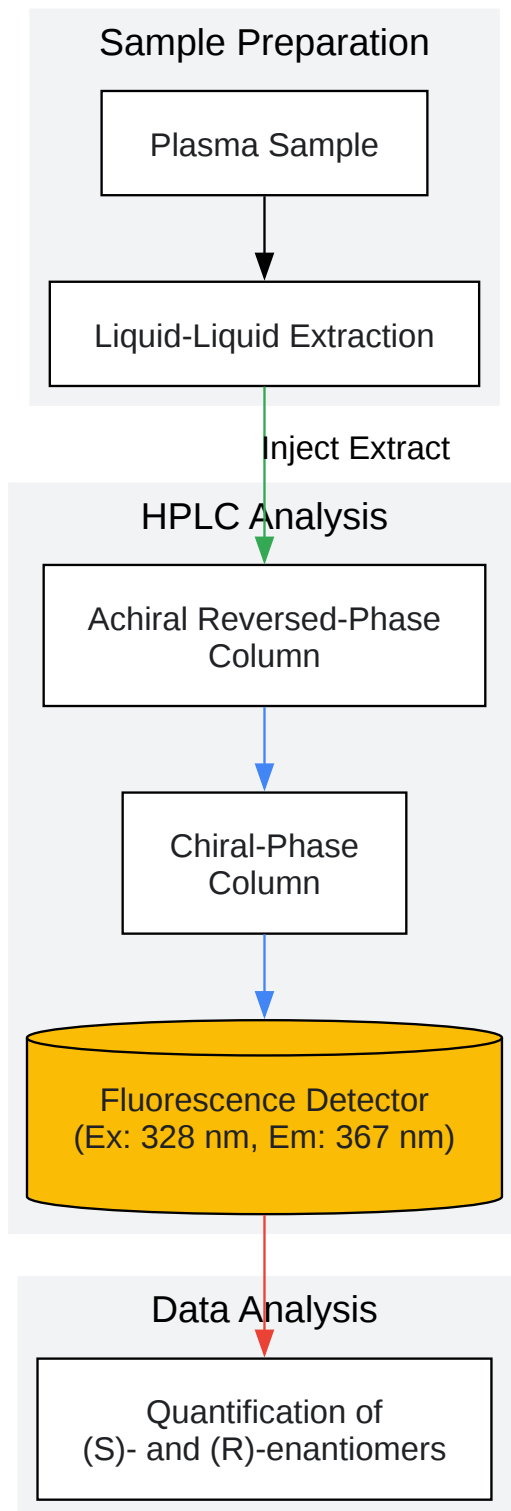
Stereoisomerism of Pazinaclone

Pazinaclone possesses a single chiral center at the C3 position of the isoindolinone ring system, giving rise to two enantiomers: (S)-**pazinaclone** and (R)-**pazinaclone**. The racemic mixture contains equal amounts of both enantiomers.

Pazinaclone Stereoisomers



Workflow for Enantioselective Analysis of Pazinaclone

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Email: info@benchchem.com